

Fmoc-Cys(Mtt)-OH: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fmoc-Cys(Mtt)-OH

Cat. No.: B613542

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Fmoc-Cys(Mtt)-OH** (N α -Fmoc-S-(4-methyltrityl)-L-cysteine), a critical building block in solid-phase peptide synthesis (SPPS). Adherence to the following guidelines is essential to ensure personnel safety and maintain experimental integrity.





Chemical and Physical Properties

Fmoc-Cys(Mtt)-OH is a protected amino acid derivative used to incorporate cysteine into peptide chains. The fluorenylmethyloxycarbonyl (Fmoc) group protects the alpha-amino group, while the 4-methyltrityl (Mtt) group protects the thiol side chain.

Property	Value
CAS Number	269067-38-1
Molecular Formula	C ₃₈ H ₃₃ NO ₄ S[1][2][3]
Molecular Weight	599.74 g/mol [1][3]
Appearance	White to off-white powder
Storage Temperature	2-8°C, sealed in a dry environment[4]

Hazard Identification and GHS Classification

Fmoc-Cys(Mtt)-OH is classified as a hazardous substance. The following table summarizes its GHS classification.

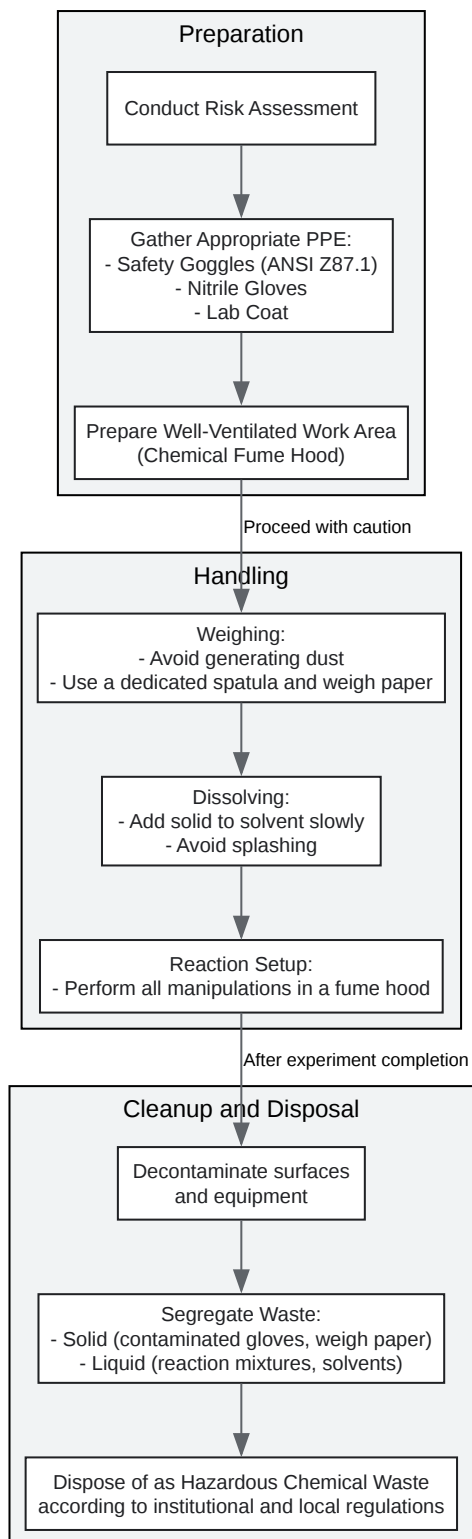
Hazard Class	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning	 alt text
Skin Irritation (Category 2)	H315: Causes skin irritation	Warning	 alt text
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Warning	 alt text
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation	Warning	 alt text

Note: This information is based on available safety data for **Fmoc-Cys(Mtt)-OH**. A comprehensive toxicological profile, including LD50/LC50 data and occupational exposure limits, is not readily available. Therefore, this compound should be handled with the care required for a substance with the indicated potential hazards.

Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **Fmoc-Cys(Mtt)-OH** is crucial to minimize exposure and ensure a safe laboratory environment.

Safe Handling Workflow for Fmoc-Cys(Mtt)-OH

[Click to download full resolution via product page](#)Safe handling workflow for **Fmoc-Cys(Mtt)-OH**.

Engineering Controls

- Ventilation: Always handle **Fmoc-Cys(Mtt)-OH** in a well-ventilated area. A certified chemical fume hood is required when weighing the solid or working with solutions to minimize inhalation of dust or aerosols.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles that conform to ANSI Z87.1 standards are mandatory.
- Hand Protection: Wear nitrile or other chemically resistant gloves. Inspect gloves for integrity before use and change them immediately if contaminated.
- Skin and Body Protection: A standard laboratory coat should be worn. For larger quantities or when there is a risk of splashing, consider a chemical-resistant apron.
- Respiratory Protection: If working outside of a fume hood or if dust generation is unavoidable, a NIOSH-approved respirator with a particulate filter is recommended.

Experimental Protocols

The following protocols are based on best practices for handling protected amino acids and should be adapted to specific laboratory conditions and institutional policies.

Storage Protocol

- Short-term Storage: Store **Fmoc-Cys(Mtt)-OH** at 2-8°C in a tightly sealed container to protect it from moisture and light.
- Long-term Storage: For extended periods, storage at -20°C is recommended to maintain stability.
- Handling after Storage: Before opening, allow the container to warm to room temperature in a desiccator to prevent condensation of moisture onto the compound.

Spill Response Protocol

- Small Spills:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection.
- Gently cover the spill with an inert absorbent material such as vermiculite or sand.
- Carefully sweep the absorbed material into a designated hazardous waste container. Avoid creating dust.
- Clean the spill area with a cloth dampened with a suitable solvent, followed by soap and water.
- Place all contaminated cleaning materials into the hazardous waste container.
- Large Spills:
 - Evacuate the laboratory and alert others in the vicinity.
 - Contact your institution's Environmental Health and Safety (EHS) department immediately.
 - Do not attempt to clean up a large spill without proper training and equipment.

Disposal Protocol

All waste containing **Fmoc-Cys(Mtt)-OH** must be treated as hazardous chemical waste.

- Solid Waste: Collect unused or expired product, contaminated PPE (gloves, weigh paper, etc.), and absorbent materials in a clearly labeled, sealed container for solid hazardous waste.
- Liquid Waste: Collect all solutions containing **Fmoc-Cys(Mtt)-OH**, including reaction mixtures and solvent washes, in a separate, clearly labeled container for liquid hazardous waste.
- Disposal: Arrange for the disposal of all hazardous waste through your institution's EHS department or a licensed chemical waste disposal service.^[5] Do not dispose of this material down the drain or in the regular trash.

First Aid Measures

In the event of exposure, follow these first aid procedures and seek medical attention.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Stability and Reactivity

- **Stability:** Stable under recommended storage conditions.
- **Incompatible Materials:** Strong oxidizing agents.
- **Hazardous Decomposition Products:** Under fire conditions, may produce carbon monoxide, carbon dioxide, nitrogen oxides, and sulfur oxides.
- **Conditions to Avoid:** Avoid dust formation, moisture, and excessive heat.

This guide is intended to provide a framework for the safe handling of **Fmoc-Cys(Mtt)-OH**. It is the responsibility of the user to conduct a thorough risk assessment and to implement appropriate safety measures based on the specific experimental conditions. Always consult your institution's safety policies and procedures.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. FMOC-CYS(MTT)-OH CAS#: 269067-38-1 [m.chemicalbook.com]
- 2. N-(((9H-Fluoren-9-yl)methoxy)carbonyl)-S-((4-methylphenyl)(diphenyl)methyl)-L-cysteine | C38H33NO4S | CID 56777081 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS 269067-38-1: Fmoc-Cys(Mtt)-OH | CymitQuimica [cymitquimica.com]
- 4. 269067-38-1|Fmoc-Cys(Mtt)-OH|BLD Pharm [bldpharm.com]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Fmoc-Cys(Mtt)-OH: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b613542#fmoc-cys-mtt-oh-safety-and-handling-guidelines]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com